

# Application Notes and Protocols: AMPK Activator 9

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## Compound of Interest

Compound Name: AMPK activator 9

Cat. No.: B12396813

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## Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in regulating metabolic pathways.[1][2] As a heterotrimeric complex, it is composed of a catalytic  $\alpha$  subunit and regulatory  $\beta$  and  $\gamma$  subunits.[1][3] AMPK is activated under conditions of low cellular energy, such as nutrient deprivation or hypoxia, which lead to an increased AMP:ATP ratio.[1] Upon activation, AMPK works to restore energy homeostasis by stimulating catabolic processes that generate ATP, like glucose uptake and fatty acid oxidation, while inhibiting anabolic, energy-consuming pathways, such as protein and fatty acid synthesis. Given its central role in metabolic regulation, AMPK has emerged as a significant therapeutic target for metabolic diseases, including type 2 diabetes and obesity.

**AMPK Activator 9** (also known as ZM-6) is a potent, direct activator of the AMPK  $\alpha 2\beta 1\gamma 1$  isoform. These application notes provide a summary of its characteristics, a list of potential suppliers, and detailed protocols for its use in key in vitro and cell-based assays.

## Supplier and Purchasing Information

**AMPK Activator 9** is available from various chemical suppliers catering to the research community. When purchasing, it is crucial to obtain a certificate of analysis (CoA) to verify the compound's identity and purity.

Supplier	Product Name	Catalog Number	Purity	Notes
MedchemExpress	AMPK activator 9	HY-148210	>99%	Also known as ZM-6.
Immunomart	AMPK activator 9	Not specified		
APEXBio	AMPK activator	Not specified		

Note: Availability and catalog numbers are subject to change. Please consult the supplier's website for the most current information.

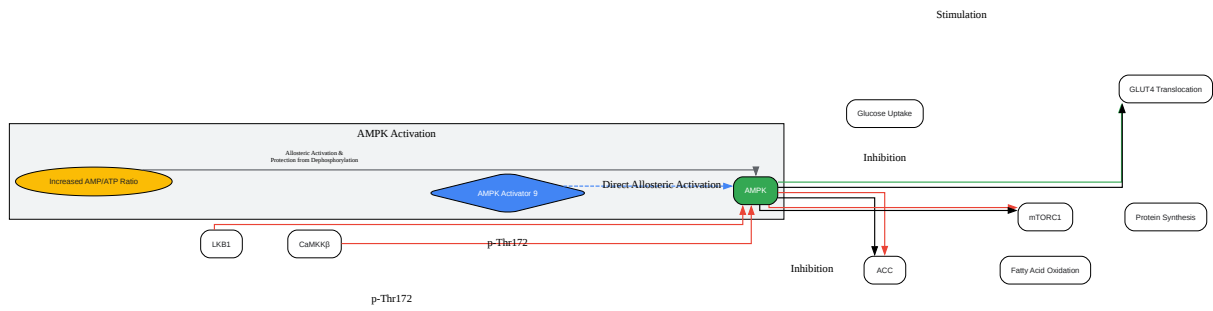
## Quantitative Data

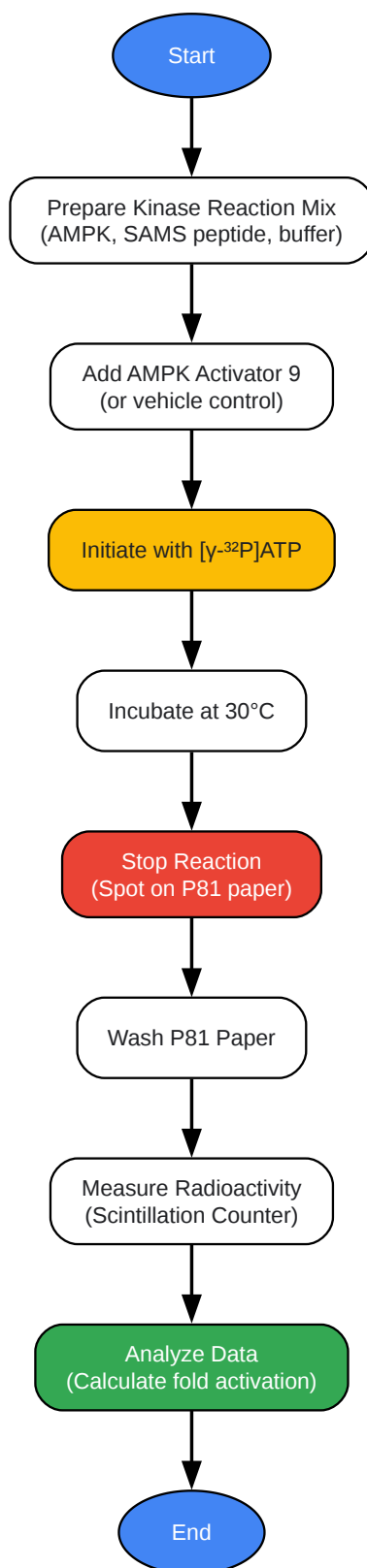
The following table summarizes the key quantitative data for **AMPK Activator 9**. These values are essential for designing and interpreting experiments.

Parameter	Value	Isoform	Reference
EC50	1.1 $\mu$ M	$\alpha$ 2 $\beta$ 1 $\gamma$ 1	

## Signaling Pathway

AMPK is a central regulator of cellular metabolism. Its activation, either indirectly through an increase in the AMP/ATP ratio or directly by small molecule activators like **AMPK Activator 9**, triggers a cascade of downstream events. Activated AMPK phosphorylates a multitude of downstream targets to control metabolic processes. Key among these are the inhibition of acetyl-CoA carboxylase (ACC), which reduces fatty acid synthesis, and the promotion of glucose transporter 4 (GLUT4) translocation to the plasma membrane, enhancing glucose uptake.





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## References

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- 2. AMPK: mechanisms of cellular energy sensing and restoration of metabolic balance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. AMP-activated protein kinase (AMPK) activation regulates in vitro bone formation and bone mass - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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